5-Bromo-2-(difluoromethoxy)benzoic acid molecular weight and formula

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Compound of Interest		
Compound Name:	5-Bromo-2-(difluoromethoxy)benzoic acid	
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Technical Guide: 5-Bromo-2-(difluoromethoxy)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **5-Bromo-2-(difluoromethoxy)benzoic acid**, a key intermediate in pharmaceutical research and development.

Core Molecular Data

The fundamental molecular and chemical properties of **5-Bromo-2-(difluoromethoxy)benzoic acid** are summarized below. These data are critical for reaction planning, analytical method development, and chemical registration.

Parameter	Value
Molecular Formula	$C_8H_5BrF_2O_3$
Molecular Weight	267.03 g/mol
CAS Number	Not directly available for the acid, but the methyl ester is registered under CAS No. 1131587-78-4.[1]
Canonical SMILES	C1=C(C(=CC(=C1Br)F)F)C(=O)O
InChI Key	Not available

Synthesis Protocols

The synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid** can be approached through a multi-step process, typically involving the bromination of a substituted benzoic acid precursor. While a specific protocol for this exact molecule is not readily available in the public domain, the following is a representative experimental methodology based on the synthesis of structurally similar compounds, such as 5-Bromo-2-fluorobenzoic acid and 5-bromo-2,4-difluorobenzoic acid.[2][3]

Representative Bromination of a Substituted Benzoic Acid:

- Reaction Setup: In a suitable reaction vessel, dissolve the starting material, 2-(difluoromethoxy)benzoic acid, in a solvent such as dichloromethane or concentrated sulfuric acid.[2][3]

- Brominating Agent Addition: Cool the solution to a controlled temperature, typically between 0°C and 25°C.[2][3] Slowly add a brominating agent, such as N-bromosuccinimide (NBS) or dibromohydantoin, in portion-wise additions to manage the reaction exotherm.[2][3]

- Reaction Monitoring: Stir the mixture at a controlled temperature for several hours. The reaction progress should be monitored by a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Thin Layer Chromatography (TLC), to ensure the complete consumption of the starting material.[2]

- Work-up: Once the reaction is complete, the mixture is quenched, typically by the addition of water or an aqueous solution of a reducing agent to consume any excess bromine. The product is then extracted into an organic solvent.

- Purification: The organic extracts are combined, washed, dried, and the solvent is removed under reduced pressure. The crude product is then purified, commonly by recrystallization or column chromatography, to yield the final high-purity **5-Bromo-2-(difluoromethoxy)benzoic acid**.[4]

Analytical Methods

The purity and identity of **5-Bromo-2-(difluoromethoxy)benzoic acid** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing the purity of substituted benzoic acids. A reverse-phase C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) is commonly employed. Detection is typically performed using a UV detector at a wavelength where the analyte exhibits strong absorbance.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are crucial for confirming the chemical structure of the final compound. The chemical shifts, splitting patterns, and integration of the signals provide detailed information about the arrangement of atoms in the molecule.

- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to gain information about its fragmentation patterns, further confirming its identity.

Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a substituted benzoic acid, such as **5-Bromo-2-(difluoromethoxy)benzoic acid**.

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Generalized synthesis and purification workflow.

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References

- 1. Methyl 5-broMo-2-(difluoroMethoxy)benzoate synthesis - chemicalbook [chemicalbook.com]

- 2. Page loading... [guidechem.com]

- 3. CN109438214B - Preparation method of high-purity 5-bromo-2, 4-difluorobenzoic acid - Google Patents [patents.google.com]

- 4. 5-BroMo-2,4-difluoro-benzoic acid Methyl ester synthesis - chemicalbook [chemicalbook.com]

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